

An In-depth Technical Guide to the Solubility of 9-(Methylaminomethyl)anthracene

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Compound of Interest

Compound Name: 9-(Methylaminomethyl)anthracene

Cat. No.: B057991

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This technical guide provides a comprehensive overview of the solubility characteristics of **9-(Methylaminomethyl)anthracene**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust framework for researchers, scientists, and drug development professionals to determine its solubility. This includes qualitative solubility insights, a detailed experimental protocol for quantitative analysis, and a visual representation of the experimental workflow.

Introduction to 9-(Methylaminomethyl)anthracene

9-(Methylaminomethyl)anthracene is an aromatic amine containing a tricyclic anthracene core.^{[1][2]} Its structure, featuring a large nonpolar aromatic system and a polar methylaminomethyl group, suggests a nuanced solubility profile. This compound is utilized as a model drug in studies of enzymatic degradation and as a reagent for detecting isocyanates in the air.^{[2][3]} Understanding its solubility is crucial for various applications, including formulation development, reaction chemistry, and analytical method development.

Qualitative Solubility Profile

Based on general principles of chemical solubility ("like dissolves like") and available information for structurally related compounds, a qualitative solubility profile for **9-(Methylaminomethyl)anthracene** can be inferred. The presence of the large, nonpolar anthracene ring suggests solubility in nonpolar organic solvents.^[4] However, the polar primary amine group introduces the potential for hydrogen bonding and solubility in more polar

solvents. Amines are generally basic and can be protonated in acidic solutions, which typically increases their aqueous solubility.^[5]

A product information sheet mentions that **9-(Methylaminomethyl)anthracene** is slightly soluble in chloroform and methanol.^[2]

Table 1: Predicted Qualitative Solubility of **9-(Methylaminomethyl)anthracene**

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Nonpolar Aromatic	Toluene, Benzene	Likely Soluble	The anthracene core is structurally similar to these solvents.
Nonpolar Aliphatic	Hexane, Cyclohexane	Sparingly Soluble	The large aromatic structure may limit solubility in aliphatic solvents.
Polar Aprotic	Dichloromethane, Chloroform	Likely Soluble	Good balance of polarity to dissolve the compound. Reported to be slightly soluble in chloroform. [2]
Polar Protic	Methanol, Ethanol	Sparingly to Slightly Soluble	The amine group can interact with protic solvents. Reported to be slightly soluble in methanol. [2]
Aqueous	Water	Insoluble	The large hydrophobic anthracene core is expected to dominate, leading to low water solubility.
Aqueous Acid	Dilute HCl, Dilute H ₂ SO ₄	Likely Soluble	The basic amine group will be protonated, forming a more soluble salt. [5]

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for determining the solubility of **9-(Methylaminomethyl)anthracene** in various solvents using the gravimetric method. This method is a reliable and widely used technique for measuring the solubility of a solid compound.

3.1. Materials and Equipment

- **9-(Methylaminomethyl)anthracene** (solute) of known purity
- Selected solvents of analytical grade
- Analytical balance (readable to at least 0.1 mg)
- Thermostatically controlled shaker or incubator
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Syringes
- Pre-weighed, solvent-resistant sample containers (e.g., glass vials)
- Drying oven or vacuum desiccator

3.2. Experimental Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **9-(Methylaminomethyl)anthracene** to a known volume or mass of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. It is advisable to perform preliminary studies to determine the optimal equilibration time.
- Phase Separation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed sample container to remove any undissolved solid particles.
- Solvent Evaporation:
 - Weigh the sample container with the filtered saturated solution to determine the mass of the solution.
 - Evaporate the solvent under controlled conditions. This can be done in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute (57-59 °C for **9-(Methylaminomethyl)anthracene**[\[2\]](#)) or under a gentle stream of inert gas (e.g., nitrogen).
- Mass Determination and Calculation:
 - Once all the solvent has evaporated, place the container with the dried solute in a desiccator to cool to room temperature.
 - Weigh the container with the dried solute. Repeat the drying and weighing steps until a constant mass is achieved.
 - The mass of the dissolved **9-(Methylaminomethyl)anthracene** is the final constant mass of the container minus the initial tare mass of the empty container.

- The mass of the solvent is the mass of the saturated solution minus the mass of the dissolved solute.
- Calculate the solubility, typically expressed in g/100 g of solvent, g/L of solvent, or mol/L.

$$\text{Solubility (g/100 g solvent)} = (\text{mass of solute} / \text{mass of solvent}) \times 100$$

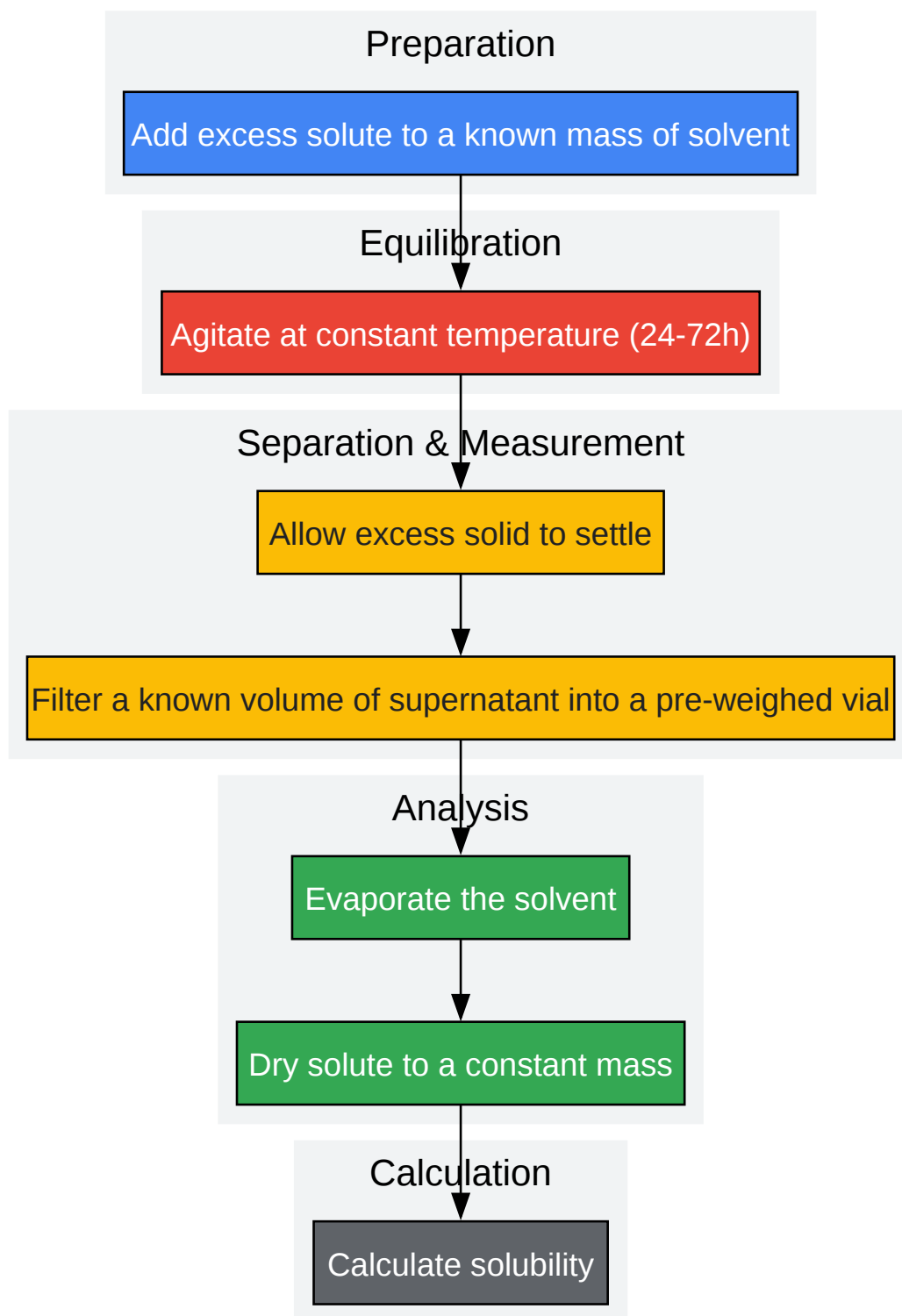
3.3. Data Reporting When reporting the results, it is essential to include the following information:

- The specific solvent used.
- The temperature at which the solubility was determined.
- The purity of the **9-(Methylaminomethyl)anthracene** used.
- The experimental method employed.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **9-(Methylaminomethyl)anthracene**.

Workflow for Solubility Determination



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Caption: Workflow for the gravimetric determination of solubility.

Conclusion

While quantitative solubility data for **9-(Methylaminomethyl)anthracene** is not readily available, this guide provides a solid foundation for its determination. The qualitative predictions, based on its chemical structure, offer a starting point for solvent selection. The detailed experimental protocol provides a clear and reliable method for obtaining precise quantitative solubility data, which is essential for the effective use of this compound in research and development.

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